

# Application Notes and Protocols for M77976 In Vivo Mouse Studies

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## Compound of Interest

Compound Name: M77976

Cat. No.: B1675859

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## Disclaimer

Extensive literature searches did not yield specific published in vivo studies in mouse models for the compound **M77976**. The following application notes and protocols are therefore based on the known mechanism of **M77976** as a Pyruvate Dehydrogenase Kinase 4 (PDK4) inhibitor and draw upon established methodologies for other PDK inhibitors, such as Dichloroacetate (DCA) and Cryptotanshinone (KIS37). These protocols should be considered as a starting point for study design and will require optimization for **M77976**.

## Introduction

**M77976** is a specific, ATP-competitive inhibitor of Pyruvate Dehydrogenase Kinase 4 (PDK4). PDK4 is a key mitochondrial enzyme that plays a crucial role in cellular metabolism by phosphorylating and thereby inactivating the Pyruvate Dehydrogenase Complex (PDC). This inhibition of PDC shunts pyruvate away from the tricarboxylic acid (TCA) cycle and oxidative phosphorylation, favoring glycolysis. By inhibiting PDK4, **M77976** is expected to restore PDC activity, promoting glucose oxidation and mitochondrial respiration. This mechanism of action suggests potential therapeutic applications in metabolic diseases such as diabetes and obesity, as well as in oncology where cancer cells often exhibit a metabolic shift towards glycolysis (the Warburg effect).

## Signaling Pathway

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